

2-Methyl-1H-indole-6-carbonitrile: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Methyl-1H-indole-6-carbonitrile**

Cat. No.: **B579710**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **2-Methyl-1H-indole-6-carbonitrile**, a key intermediate in various pharmaceutical and research applications. The following sections detail the known hazards, proper handling protocols, emergency procedures, and disposal methods to ensure the safe and effective use of this compound in a laboratory setting.

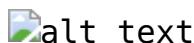
Hazard Identification and Classification

2-Methyl-1H-indole-6-carbonitrile is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life.

Signal Word: Danger

Hazard Pictograms:



Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Methyl-1H-indole-6-carbonitrile** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₈ N ₂	N/A
Molecular Weight	156.18 g/mol	N/A
Melting Point/Range	51 - 54 °C (124 - 129 °F)	[1]
Boiling Point/Boiling Range	253 - 254 °C (487 - 489 °F)	[1]
Partition coefficient: n-octanol/water	log Pow: 2.14	[1]

Experimental Protocols: Safe Handling and Use

Due to its toxicity, all handling of **2-Methyl-1H-indole-6-carbonitrile** should be performed by trained personnel in a controlled laboratory environment.

Personal Protective Equipment (PPE)

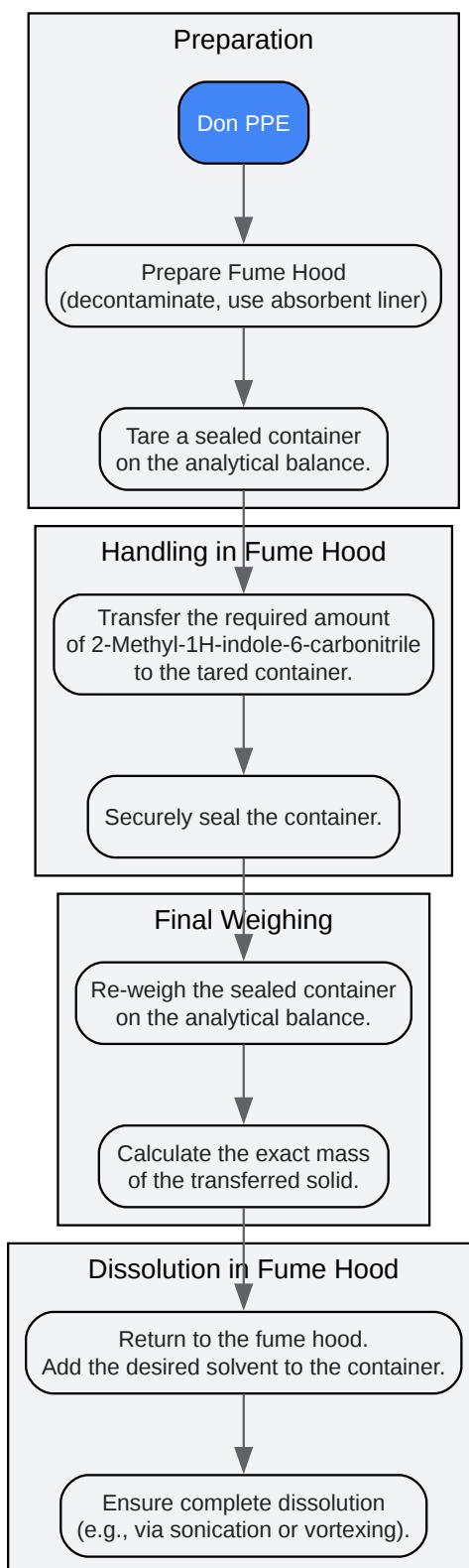
Appropriate PPE must be worn at all times when handling this compound.

- Hand Protection: Wear two pairs of nitrile gloves.
- Eye/Face Protection: Use chemical safety goggles and a face shield.

- Skin and Body Protection: Wear a lab coat, and consider Tyvek sleeves for additional protection.

Weighing and Aliquoting

The following workflow should be followed for weighing and preparing solutions of **2-Methyl-1H-indole-6-carbonitrile**.



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Weighing and Dissolving Workflow

Storage

Store **2-Methyl-1H-indole-6-carbonitrile** in a tightly closed container in a dry, well-ventilated place. Keep refrigerated.

Decontamination

- All surfaces and equipment that have come into contact with the compound should be decontaminated.
- Use a compatible solvent to wet-clean the area.
- Dispose of all contaminated materials as hazardous waste.

Emergency Procedures

First-Aid Measures

- If inhaled: Move the person into fresh air.
- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[\[1\]](#)
- In case of eye contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses.[\[1\]](#)
- If swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.[\[1\]](#)

Spill Response

The appropriate response to a spill will depend on its size and location. The following workflow outlines the general procedure.

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Emergency Spill Response Workflow

Waste Disposal

All waste containing **2-Methyl-1H-indole-6-carbonitrile**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal.

Reactivity and Stability

- Reactivity: Forms explosive mixtures with air on intense heating.[1]
- Chemical Stability: Stable under recommended storage conditions.

Toxicological Information

- Acute toxicity: Harmful if swallowed and toxic in contact with skin.
- Skin corrosion/irritation: May cause skin irritation.
- Serious eye damage/eye irritation: Causes serious eye irritation.[1]

This technical guide is intended to provide essential safety and handling information. Always refer to the most current Safety Data Sheet (SDS) for this compound and consult with your institution's environmental health and safety department for specific guidance.

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References

- 1. ehso.emory.edu [ehso.emory.edu]
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